

# A Guide to the Safe Handling and Storage of 2-Nitrophenylpyruvic Acid

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## Compound of Interest

Compound Name: **2-Nitrophenylpyruvic acid**

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This technical guide provides a comprehensive overview of the essential safety protocols for handling and storing **2-Nitrophenylpyruvic acid** (CAS No. 5461-32-5). Adherence to these guidelines is crucial to ensure a safe laboratory environment and to maintain the integrity of this versatile compound, which is widely utilized in pharmaceutical development, biochemical research, and analytical chemistry.[\[1\]](#)

## Compound Identification and Properties

**2-Nitrophenylpyruvic acid** is an aromatic compound with a nitro group that enhances its reactivity, making it a valuable intermediate in various chemical syntheses.[\[1\]](#)

Property	Value	Reference
CAS Number	5461-32-5	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	226-746-9	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	209.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Light yellow powder	<a href="#">[1]</a>
Melting Point	119-120 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	379.7±25.0 °C (Predicted)	<a href="#">[5]</a>
Density	1.469±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[5]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

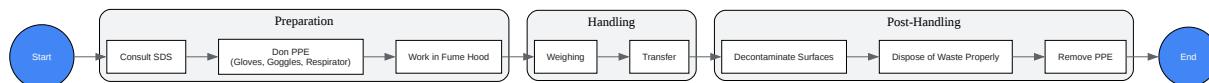
While a comprehensive safety data sheet (SDS) with specific hazard statements for **2-Nitrophenylpyruvic acid** is not readily available, general precautions for handling fine chemical powders should be strictly followed. The recommended personal protective equipment is outlined below.

PPE Category	Recommended Equipment
Eye Protection	Eyeshields / Safety Goggles
Hand Protection	Chemical-resistant gloves
Respiratory Protection	Type N95 (US) or equivalent respirator

This information is based on general recommendations for similar chemical compounds.[\[2\]](#) Always consult a complete and specific Safety Data Sheet (SDS) before handling.

## Safe Handling Procedures

A systematic approach to handling **2-Nitrophenylpyruvic acid** is essential to minimize exposure and prevent contamination. The following workflow outlines the key steps for safe handling.



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A generalized workflow for the safe handling of **2-Nitrophenylpyruvic acid**.

## Storage and Incompatibility

Proper storage of **2-Nitrophenylpyruvic acid** is critical for maintaining its stability and preventing hazardous reactions.

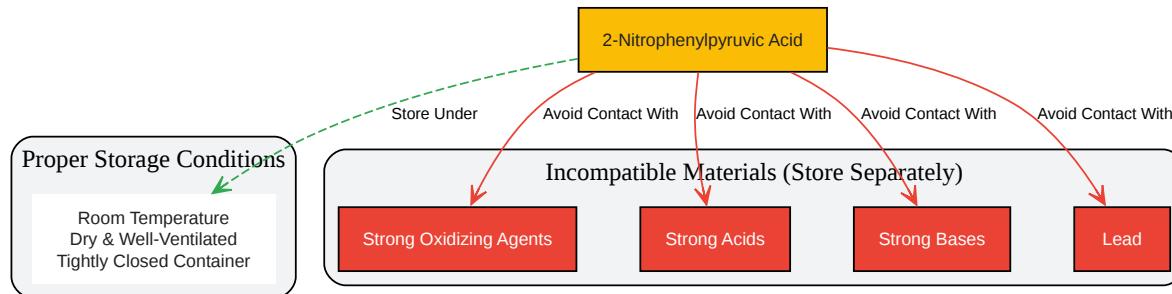
### Storage Conditions:

- Store at room temperature or ambient conditions.[1][6]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- The storage class is 13 - Non-Combustible Solids.[2]

Incompatible Materials: To prevent potentially hazardous reactions, **2-Nitrophenylpyruvic acid** should be stored separately from the following classes of chemicals:

- Strong oxidizing agents
- Strong acids
- Strong bases
- Lead

The following diagram illustrates the logical relationships for the storage and segregation of **2-Nitrophenylpyruvic acid**.



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Storage guidelines and chemical incompatibilities for **2-Nitrophenylpyruvic acid**.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

This information is based on general first aid procedures for chemical exposure. Always refer to a substance-specific SDS for detailed first aid measures.

## Accidental Release and Disposal

In the case of a spill, ensure the area is well-ventilated and wear appropriate PPE. Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

Disposal of **2-Nitrophenylpyruvic acid** and its containers must be in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

**Disclaimer:** This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS). All laboratory personnel should be thoroughly trained and consult the specific SDS for **2-Nitrophenylpyruvic acid** before handling this chemical.

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